

Technical Guide to the Safe Handling of Methyl 6-((tert-butoxycarbonyl)amino)nicotinate

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Compound of Interest

Compound Name: Methyl 6-((tert-butoxycarbonyl)amino)nicotinate

Cat. No.: B172080

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled to provide a comprehensive safety guide for **Methyl 6-((tert-butoxycarbonyl)amino)nicotinate** (CAS No. 144186-11-8). As of the date of this publication, a complete, officially verified Safety Data Sheet (SDS) for this specific compound is not readily available. Therefore, the hazard information presented herein is based on data from structurally similar compounds and general principles of laboratory safety. This guide should be used in conjunction with a thorough risk assessment conducted by qualified personnel before handling this chemical.

Introduction and Physicochemical Profile

Methyl 6-((tert-butoxycarbonyl)amino)nicotinate is a key intermediate in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents. Its structure incorporates a Boc-protected amine on a pyridine ring, a common scaffold in medicinal chemistry. Understanding its properties is the first step toward safe handling.

The tert-butoxycarbonyl (Boc) protecting group is generally stable under basic and nucleophilic conditions but is readily cleaved by strong acids. This reactivity profile dictates its handling and storage requirements, particularly the need to avoid contact with strong oxidizing agents and acids.

Table 1: Physicochemical Properties of **Methyl 6-((tert-butoxycarbonyl)amino)nicotinate**

| Property | Value | Source(s) |
|-------------------|---|-----------|
| CAS Number | 144186-11-8 | [1] |
| Molecular Formula | C ₁₂ H ₁₆ N ₂ O ₄ | [1] |
| Molecular Weight | 252.27 g/mol | [1] |
| Appearance | Solid | |
| Melting Point | 166-170 °C | |
| Boiling Point | 320.9 ± 27.0 °C (Predicted) | |

Hazard Identification and Classification

While specific toxicological data for this compound is not available, information from closely related analogs suggests that it should be handled as a hazardous substance. A supplier of this compound has indicated it is harmful if swallowed and is a skin and eye irritant. The Globally Harmonized System (GHS) classifications are inferred from these hazards.

Table 2: Inferred GHS Hazard Classification

| Hazard Class | Category | Hazard Statement | Pictogram | Signal Word |
|-------------------------------|------------|-------------------------------------|-----------------------------|-------------|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed | GHS07 (Exclamation Mark) | Warning |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation | GHS07 (Exclamation Mark) | Warning |
| Serious Eye Damage/Irritation | Category 2 | H319: Causes serious eye irritation | GHS07 (Exclamation Mark) | Warning |

It is crucial for researchers to treat this compound with the potential for these hazards until more specific data becomes available.

Exposure Controls and Personal Protection

A multi-layered approach to exposure control is essential to ensure personnel safety. This involves a combination of engineering controls, administrative procedures, and personal protective equipment (PPE).

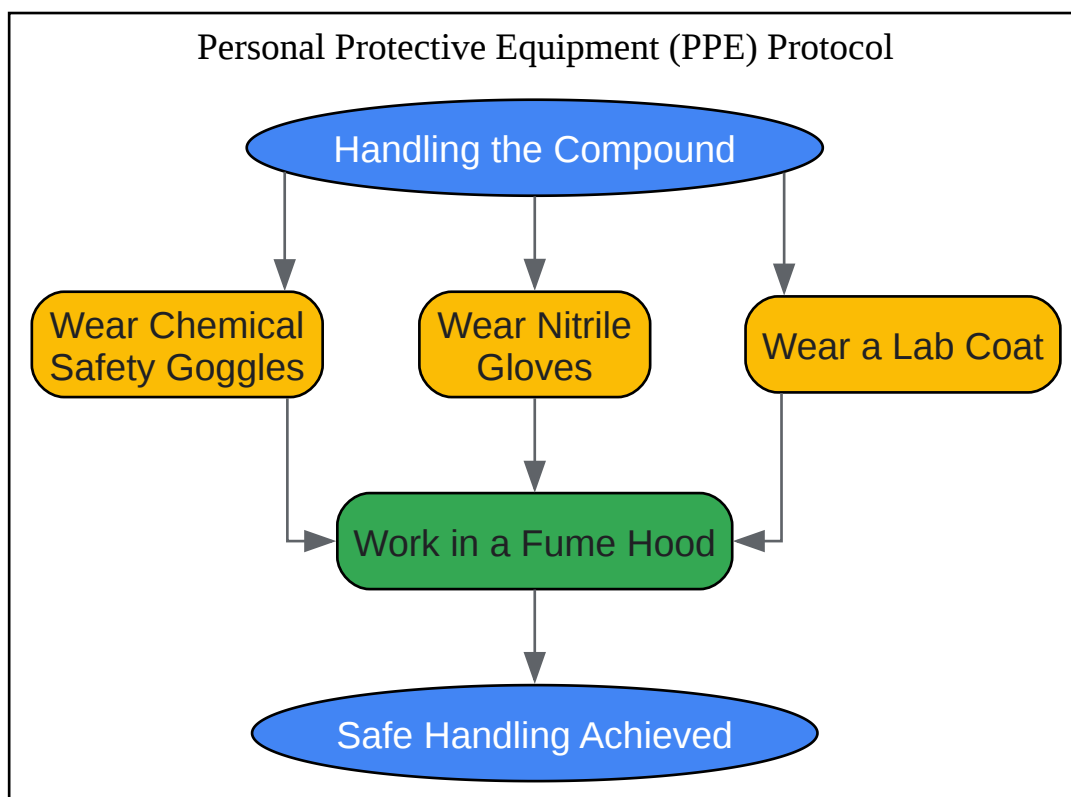
Engineering Controls

- Ventilation: All handling of **Methyl 6-((tert-butoxycarbonyl)amino)nicotinate** powder or solutions should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[\[3\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent direct contact with this chemical.[\[4\]](#)

- Eye and Face Protection: Chemical safety goggles are mandatory.[\[5\]](#) A face shield should be worn in situations where splashing is a significant risk.[\[5\]](#)
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile rubber, should be worn.[\[4\]](#) Gloves must be inspected before use and changed immediately if contaminated.
 - Lab Coat: A standard laboratory coat should be worn and kept buttoned. For larger quantities or tasks with a higher risk of splashes, a chemical-resistant apron or coveralls may be necessary.[\[6\]](#)
- Respiratory Protection: If work cannot be conducted in a fume hood, a NIOSH-approved respirator with appropriate cartridges should be used.[\[6\]](#)



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Caption: Required PPE for handling the compound.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to preventing accidents and ensuring the long-term stability of the compound.

Handling

- Avoid creating dust when handling the solid material.
- Do not eat, drink, or smoke in the laboratory.[7]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[7]
- Ensure all containers are clearly and accurately labeled.[8]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[9]
- Segregate from incompatible materials such as strong acids and strong oxidizing agents.[2]
[9] The Boc protecting group can be cleaved by strong acids.[10]
- Store away from heat and sources of ignition.[9]

First-Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

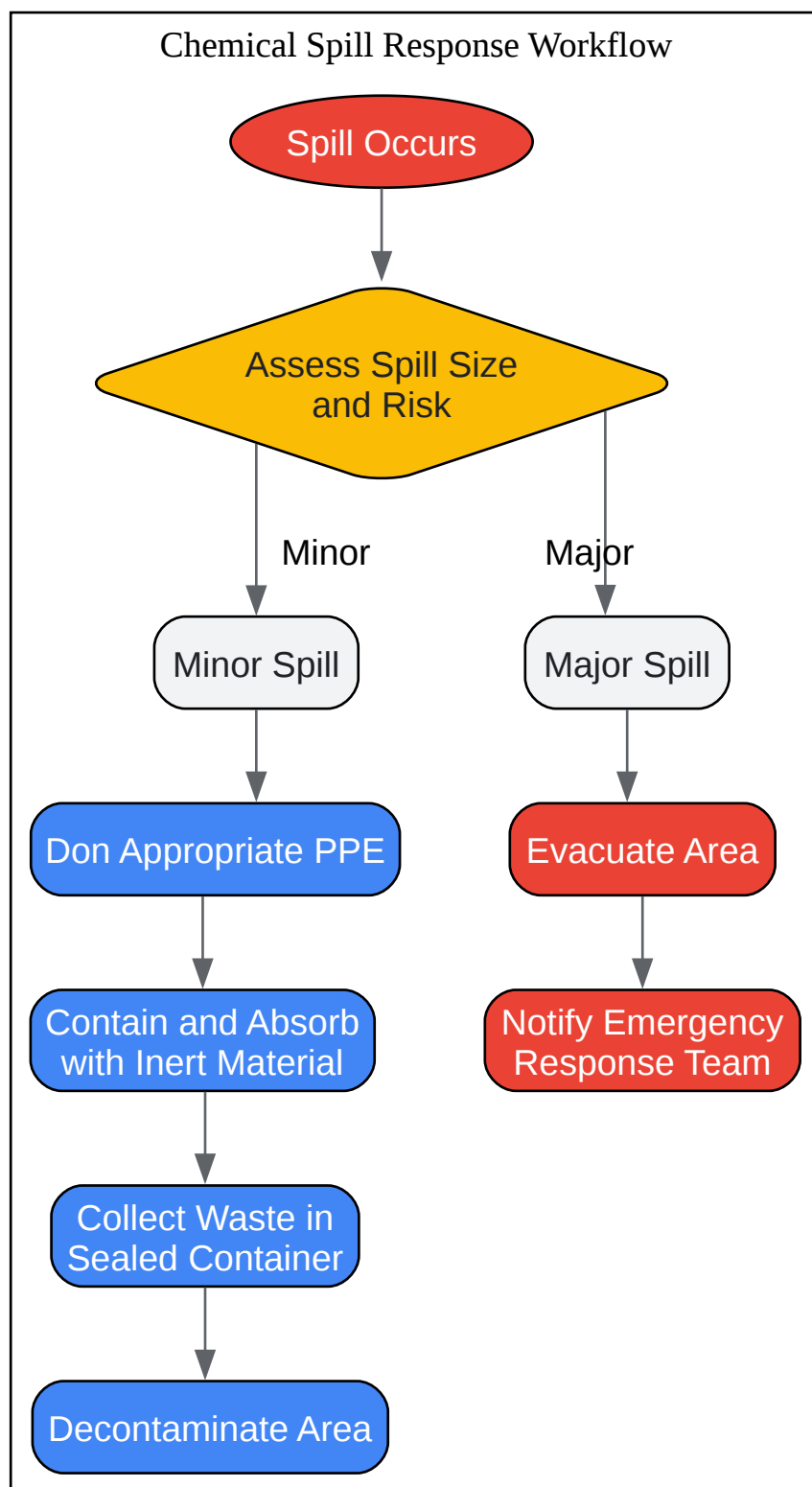
First-Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15-20 minutes, holding the eyelids open. Seek immediate medical attention.[11]
- Skin Contact: Remove all contaminated clothing.[12] Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[3] If skin irritation occurs, seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms persist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

- Minor Spills:
 - Alert others in the area.
 - Wear appropriate PPE.
 - Cover the spill with an inert absorbent material (e.g., vermiculite, sand).[13]

- Carefully sweep up the absorbed material and place it into a sealed container for disposal.
[\[14\]](#)
- Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Do not attempt to clean up a large spill without proper training and equipment.[\[13\]](#)



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Caption: Decision workflow for spill response.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[14]
- Incompatible Materials: Strong oxidizing agents and strong acids.[14]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[14]

Disposal Considerations

All waste containing **Methyl 6-((tert-butoxycarbonyl)amino)nicotinate** must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.[15]

- Collect waste in a clearly labeled, sealed container.[16]
- Do not dispose of this chemical down the drain or in regular trash.[15]
- Contact your institution's environmental health and safety department for specific disposal procedures.

Conclusion

Methyl 6-((tert-butoxycarbonyl)amino)nicotinate is a valuable research chemical that can be handled safely by adhering to the principles of good laboratory practice. While a specific SDS is not widely available, the information on similar compounds strongly suggests that it should be treated as a skin and eye irritant and as harmful if swallowed. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and following established safety protocols, researchers can minimize their risk of exposure and ensure a safe laboratory environment.

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